

# Physical and chemical characteristics of Nuarimol d4

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Compound of Interest		
Compound Name:	Nuarimol d4	
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## **Nuarimol d4: A Comprehensive Technical Guide**

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Nuarimol d4** is the deuterated analog of Nuarimol, a systemic fungicide belonging to the pyrimidine class of chemicals. Due to the isotopic labeling, **Nuarimol d4** serves as an invaluable internal standard for quantitative analytical studies, particularly in mass spectrometry-based methods, ensuring accuracy and precision in the detection of Nuarimol residues in various matrices. This technical guide provides an in-depth overview of the physical and chemical characteristics of **Nuarimol d4**, its mechanism of action, and detailed experimental protocols for its analysis. While specific experimental data for the d4 variant is limited due to its nature as a custom-synthesized compound, the properties of its non-deuterated parent, Nuarimol, are presented as a close approximation.

## **Physical and Chemical Characteristics**

The physical and chemical properties of Nuarimol are summarized in the table below. The corresponding values for **Nuarimol d4** are expected to be nearly identical, with a slight increase in molecular weight.

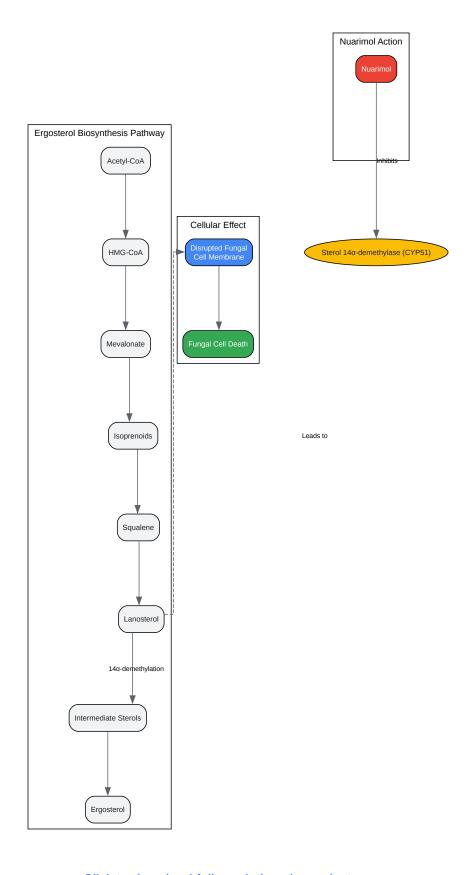


Property	Value	Source
Chemical Name	α-(2-chlorophenyl)-α-(4- fluorophenyl)-5- pyrimidinemethanol-d4	
CAS Number	63284-71-9 (for Nuarimol)	[1]
Molecular Formula	C <sub>17</sub> H <sub>8</sub> D <sub>4</sub> ClFN <sub>2</sub> O	
Molecular Weight	318.78 g/mol (calculated)	[1]
Appearance	Neat (likely a solid)	[2]
Melting Point	126 °C	[3]
Boiling Point	475.2 ± 40.0 °C at 760 mmHg (Predicted)	[3]
Water Solubility	26 mg/L (at pH 7, 25 °C)	[3]
Solubility in Organic Solvents	Soluble in DMSO	[4]
XLogP3	2.2	[1]
Topological Polar Surface Area	46 Ų	[1]

# Mechanism of Action: Inhibition of Ergosterol Biosynthesis

Nuarimol's fungicidal activity stems from its ability to inhibit the biosynthesis of ergosterol, an essential component of fungal cell membranes. [5][6][7] Ergosterol plays a crucial role in maintaining the structural integrity, fluidity, and permeability of the fungal plasma membrane. [8] [9] Nuarimol specifically targets the enzyme sterol  $14\alpha$ -demethylase (CYP51), a cytochrome P450 enzyme. [10] This enzyme is critical for the conversion of lanosterol to ergosterol. By inhibiting this step, Nuarimol disrupts the fungal cell membrane, leading to impaired growth and eventual cell death. [7][10]





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Caption: Mechanism of Nuarimol's fungicidal action via inhibition of the ergosterol biosynthesis pathway.

### **Experimental Protocols**

The analysis of Nuarimol and its deuterated internal standard, **Nuarimol d4**, is commonly performed using chromatographic techniques coupled with mass spectrometry. Below are detailed methodologies for Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

# Gas Chromatography-Mass Spectrometry (GC-MS) Protocol for Nuarimol Analysis

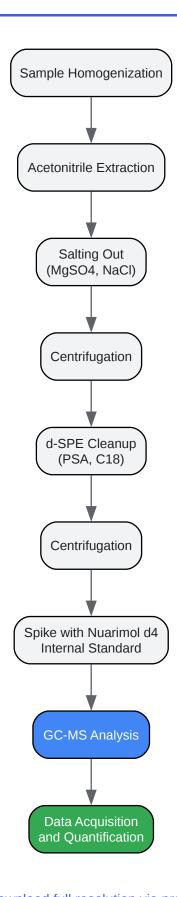
GC-MS is a robust technique for the quantification of Nuarimol in various samples.[11]

- 1. Sample Preparation (QuEChERS Method)[11]
- Extraction: Homogenize 10-15 g of the sample with acetonitrile.
- Salting Out: Add anhydrous magnesium sulfate and sodium chloride to partition the acetonitrile from the aqueous phase.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: Take an aliquot of the acetonitrile supernatant and mix with a d-SPE sorbent (e.g., PSA, C18, GCB) to remove interfering matrix components.
- Centrifugation: Centrifuge the sample to pellet the sorbent and matrix components.
- Final Extract: The resulting supernatant is the final extract for GC-MS analysis. Spike with **Nuarimol d4** internal standard before injection.
- 2. GC-MS Instrumentation and Conditions[12][13]
- Gas Chromatograph: Agilent 7890B GC or equivalent.
- Mass Spectrometer: Agilent 5977B MSD or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μm film thickness) or equivalent.



- Injector Temperature: 280 °C.
- Injection Volume: 1 μL (splitless mode).
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Oven Temperature Program:
  - Initial temperature: 70 °C, hold for 2 minutes.
  - Ramp 1: 25 °C/min to 150 °C.
  - Ramp 2: 3 °C/min to 200 °C.
  - Ramp 3: 8 °C/min to 280 °C, hold for 10 minutes.
- MS Source Temperature: 230 °C.
- MS Quadrupole Temperature: 150 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM).
  - Nuarimol ions (m/z): 235 (quantifier), 139, 314.[11]
  - Nuarimol d4 ions (m/z): Expected quantifier ion would be shifted by +4 (e.g., 239 or other fragment containing the deuterium labels).





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